Application Notes & Protocols for the Quantification of 2-Methyl-5-nitrobenzophenone

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Compound of Interest

Compound Name:	*2-Methyl-5-nitrobenzophenone*
CAS No.:	*39272-00-9*
Cat. No.:	*B015312*

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Abstract

This comprehensive guide details robust analytical methodologies for the accurate quantification of **2-Methyl-5-nitrobenzophenone**, a key intermediate in various chemical syntheses, particularly within the pharmaceutical industry. The purity and concentration of this compound are critical parameters that can significantly impact the yield, purity, and safety of subsequent products. This document provides detailed, field-proven protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), designed to be adaptable for standard laboratory instrumentation. The causality behind experimental choices is explained to empower researchers to optimize these methods for their specific applications.

Introduction: The Imperative of Purity in Synthesis

2-Methyl-5-nitrobenzophenone serves as a crucial building block in the synthesis of a variety of organic molecules. Its molecular structure, featuring a nitro group and a benzoyl moiety, makes it a versatile precursor. In the context of drug development, the purity of such intermediates is paramount. Impurities, whether they are starting materials, by-products, or

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degradation products, can lead to undesirable side reactions, reduced yields of the final active pharmaceutical ingredient (API), and the potential introduction of toxic components.[1] Therefore, validated and reliable analytical methods for the quantification of **2-Methyl-5-nitrobenzophenone** are essential for quality control and process optimization.

This guide provides two primary analytical approaches for the quantification of **2-Methyl-5-nitrobenzophenone**:

- High-Performance Liquid Chromatography (HPLC) with UV detection: A robust and widely used technique for the separation and quantification of non-volatile and thermally labile compounds.
- Gas Chromatography-Mass Spectrometry (GC-MS): A powerful method for the identification and quantification of volatile and semi-volatile compounds, offering high specificity.

Physicochemical Properties of 2-Methyl-5-nitrobenzophenone

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Reference
Molecular Formula	$C_{14}H_{11}NO_3$	N/A
Molecular Weight	241.24 g/mol	N/A
Melting Point	72-73°C	[2]
Solubility	Soluble in Chloroform, Ether, Ethyl Acetate	[2]

The compound's solubility in common organic solvents facilitates sample preparation for both HPLC and GC analysis. Its relatively low melting point suggests that it is amenable to GC analysis without significant thermal degradation.

High-Performance Liquid Chromatography (HPLC-UV) Method

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HPLC is a stalwart technique for the purity assessment and quantification of pharmaceutical intermediates.[3] A reverse-phase method is proposed here, which is ideal for moderately polar compounds like **2-Methyl-5-nitrobenzophenone**.

Rationale for Method Design

- Stationary Phase: A C18 column is selected due to its versatility and proven efficacy in retaining and separating a wide range of organic molecules based on their hydrophobicity.[1]
- Mobile Phase: A gradient of acetonitrile and water is employed to ensure the efficient elution of the analyte and any potential impurities with varying polarities. The addition of a small amount of acid (phosphoric or formic acid) to the aqueous phase helps to sharpen peaks and improve reproducibility by suppressing the ionization of any acidic or basic functional groups.[4]
- Detection: The aromatic and nitro-group chromophores in **2-Methyl-5-nitrobenzophenone** are expected to exhibit strong UV absorbance, making UV detection a sensitive and appropriate choice.

Experimental Protocol: HPLC-UV

Instrumentation and Materials:

- HPLC system with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.[5]
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- HPLC grade acetonitrile and water.
- Phosphoric acid or formic acid.
- **2-Methyl-5-nitrobenzophenone** reference standard.

Chromatographic Conditions:

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Parameter	Condition
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient	0-20 min: 40-90% B; 20-25 min: 90% B; 25.1-30 min: 40% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm (or optimal wavelength determined by UV scan)
Injection Volume	10 µL

Sample Preparation:

- Stock Standard Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **2-Methyl-5-nitrobenzophenone** reference standard in 10 mL of mobile phase (premixed at the initial gradient composition).[5]
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the samples.
- Sample Preparation: Dissolve the sample containing the analyte in the mobile phase. If necessary, sonicate to ensure complete dissolution. Filter the sample solution through a 0.45 µm syringe filter before injection.[5]

Analysis Workflow:

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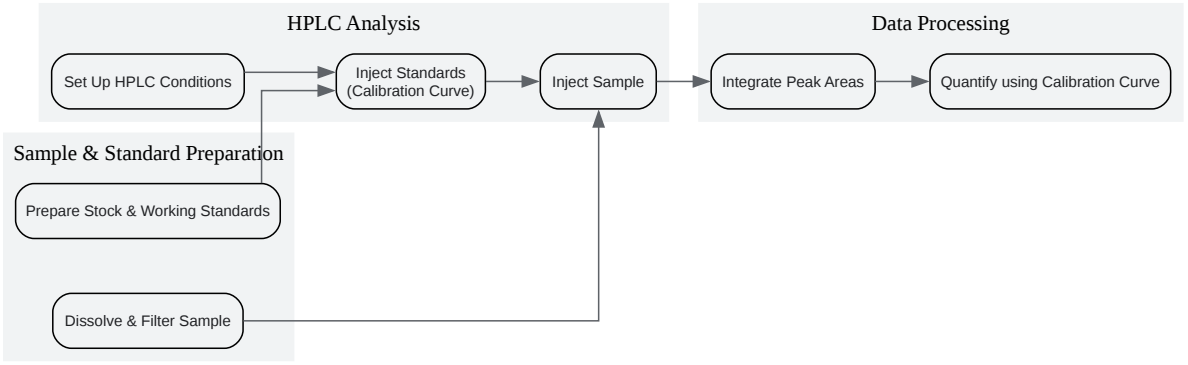

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Caption: HPLC experimental workflow for the quantification of **2-Methyl-5-nitrobenzophenone**.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is an excellent confirmatory technique that provides both quantitative data and structural information, making it ideal for impurity identification.[1]

Rationale for Method Design

- Separation: A non-polar capillary column (e.g., DB-5ms or equivalent) is chosen for its ability to separate compounds based on their boiling points and, to a lesser extent, their polarity.[6]
- Ionization: Electron Ionization (EI) at 70 eV is a standard and robust method for generating reproducible mass spectra, which can be compared against spectral libraries for identification.[7]
- Sample Introduction: A split/splitless injector is used to handle a wide range of sample concentrations. A split injection is suitable for higher concentration samples to avoid

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overloading the column.

Experimental Protocol: GC-MS

Instrumentation and Materials:

- GC system coupled to a mass spectrometer.[1]
- Non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).[1]
- Helium carrier gas.
- Volatile organic solvents (e.g., ethyl acetate, dichloromethane).

GC-MS Conditions:

Parameter	Condition
Injector Temperature	250 °C
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial: 100 °C, hold for 2 min; Ramp: 15 °C/min to 280 °C, hold for 5 min
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400
Ion Source Temperature	230 °C
Transfer Line Temp	280 °C

Sample Preparation:

- Stock Standard Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **2-Methyl-5-nitrobenzophenone** reference standard in 10 mL of ethyl acetate.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the stock solution with ethyl acetate.

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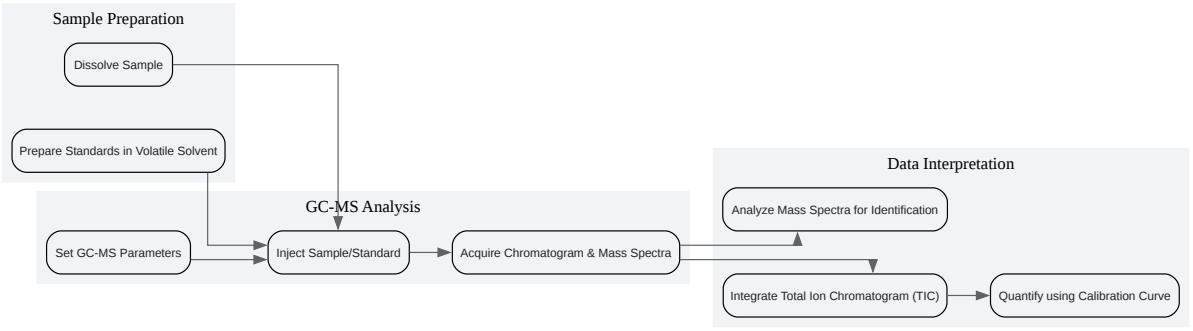
- Sample Preparation: Dissolve the sample containing the analyte in ethyl acetate to a concentration within the calibration range.

Analysis Workflow:



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Caption: GC-MS experimental workflow for the quantification and identification of **2-Methyl-5-nitrobenzophenone**.

Method Validation and System Suitability

For use in a regulated environment, both methods must be validated according to ICH guidelines. Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.

- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.

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- Range: The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- Limit of Detection (LOD) & Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be detected and quantified, respectively, with acceptable precision and accuracy.

System suitability tests should be performed before each batch of analysis to ensure the chromatographic system is performing adequately.

Conclusion

The HPLC-UV and GC-MS methods detailed in this guide provide robust and reliable frameworks for the quantification of **2-Methyl-5-nitrobenzophenone**. The HPLC method is well-suited for routine quality control and purity assessments, while the GC-MS method offers a high degree of specificity and is invaluable for impurity identification. The choice of method will depend on the specific requirements of the analysis, including the need for structural confirmation, the sample matrix, and the available instrumentation. These protocols serve as a comprehensive starting point for researchers to develop and validate analytical methods tailored to their specific needs in the synthesis and development of new chemical entities.

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